

An In-depth Technical Guide to the Physical Properties of Methyl (R)-(+)-lactate

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Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl (R)-(+)-lactate**, a chiral compound of significant interest in various chemical and pharmaceutical applications. The information is presented to be a valuable resource for laboratory and development work.

Introduction

Methyl (R)-(+)-lactate, also known as D-lactic acid methyl ester, is the methyl ester of the R-enantiomer of lactic acid.[1] Its chemical formula is C4H8O3.[2] This colorless liquid is recognized as a green solvent due to its biodegradability and is completely miscible with water and most organic liquids.[3][4] It serves as a crucial building block in chiral synthesis for pharmaceuticals and is used in the production of biodegradable polymers like polylactic acid (PLA).[1]

Core Physical Properties

The physical characteristics of **Methyl (R)-(+)-lactate** are fundamental to its application in research and manufacturing. These properties dictate its behavior as a solvent, its handling requirements, and its role in chemical synthesis.

The following table summarizes the key quantitative physical properties of **Methyl (R)-(+)-lactate**.



Property	Value	Conditions
Molecular Formula	C4H8O3	
Molecular Weight	104.10 g/mol	_
Density	1.09 g/mL	at 25°C
Boiling Point	144-145 °C	at 760 mm Hg
Melting Point	approx66 °C	
Refractive Index	1.4120 - 1.4140	at 20°C
Specific Rotation [α]	+8.4° to +8.5°	at 20-21°C (neat)
Flash Point	49 °C (120.2 °F)	closed cup
Vapor Pressure	1.93 mmHg	at 25°C

References: Molecular Formula[1][2], Molecular Weight[1][2], Density[5][6][7], Boiling Point[5] [6][8], Melting Point[4][8][9], Refractive Index[4][5], Specific Rotation[5][6][10], Flash Point[4][5] [11], Vapor Pressure[4][12][13].

- Appearance: Clear, colorless liquid.[3][4][5]
- Solubility: Miscible with water (though it hydrolyzes), alcohol, and ether. It is also miscible
 with most common organic solvents.[3][5]

Experimental Protocols for Property Determination

While the specific experimental standards (e.g., ASTM, ISO) used for the cited data are not detailed in the source documents, the determination of these physical properties generally follows established laboratory protocols.

- Density: Typically determined using a pycnometer or a digital density meter. The method involves measuring the mass of a known volume of the liquid at a controlled temperature (e.g., 25°C).
- Boiling Point: Measured by distillation or using a specialized apparatus that determines the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric



pressure.

- Refractive Index: A refractometer is used to measure the extent to which light is bent as it
 passes through the liquid. This is a temperature-dependent property, hence the standard
 measurement at 20°C.
- Specific Rotation: Measured using a polarimeter. This instrument passes polarized light through a sample of the chiral substance and measures the angle of rotation. The "neat" condition indicates the pure liquid was used for the measurement.
- Flash Point: Determined using either an open-cup or closed-cup apparatus. The closed-cup method, as cited, generally yields lower values and is a measure of the lowest temperature at which the liquid's vapors will ignite in the presence of an ignition source.

Logical Relationship of Physical Properties

The following diagram illustrates the relationship between the fundamental identity of **Methyl** (R)-(+)-lactate and its key physical properties.



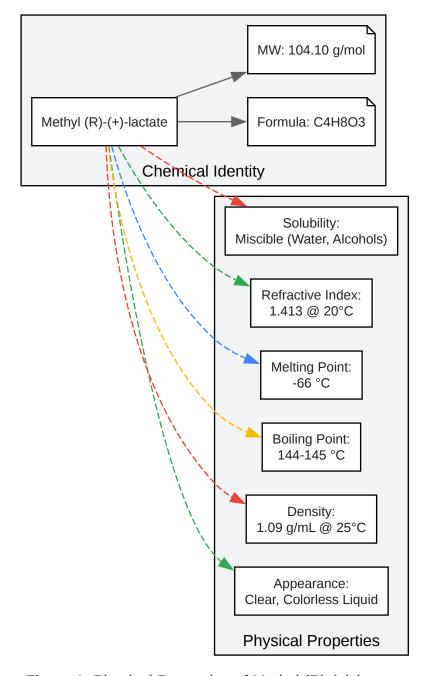


Figure 1: Physical Properties of Methyl (R)-(+)-lactate

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